

Solving C.I. Acid Red 106 solubility issues in aqueous buffers

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Compound of Interest

Compound Name: C.I. Acid Red 106

Cat. No.: B15554035

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Technical Support Center: C.I. Acid Red 106

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address solubility issues of **C.I. Acid Red 106** in aqueous buffers. The information is tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **C.I. Acid Red 106** and what are its general solubility properties?

C.I. Acid Red 106, also identified by C.I. 18110 and CAS number 6844-74-2, is a single azo class acid dye.^[1] Its molecular formula is $C_{23}H_{17}N_3Na_2O_9S_3$.^[1] Generally, it is soluble in water, presenting as a blue-light red solution, and soluble in ethanol, appearing red.^[1] It is only slightly soluble in acetone.^[1]

Q2: I'm observing poor solubility or precipitation of **C.I. Acid Red 106** in my aqueous buffer. What are the common causes?

Poor solubility or precipitation can be attributed to several factors:

- pH of the buffer: The solubility of acid dyes is often pH-dependent.
- Temperature: Temperature can significantly influence the dissolution of the dye.

- Buffer composition and ionic strength: The type of buffer and its salt concentration can impact solubility. High salt concentrations can sometimes lead to "salting out."
- Dye aggregation: Acid dyes, especially at higher concentrations, have a tendency to form aggregates, which reduces solubility.
- Purity of the dye: Impurities in the dye powder can affect its solubility.

Q3: Can I heat the solution to improve the solubility of **C.I. Acid Red 106**?

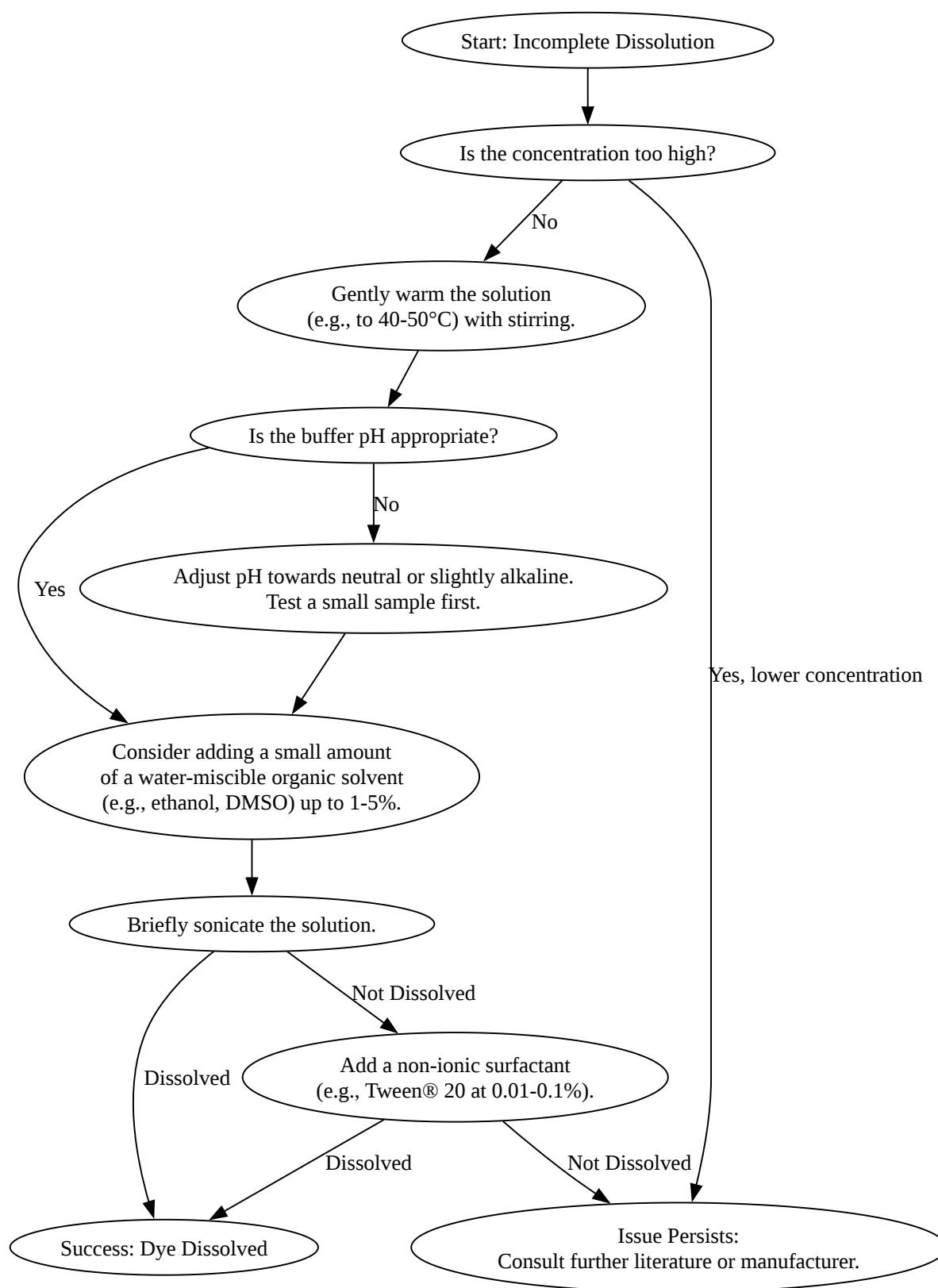
Yes, gently heating the solution is a common method to increase the solubility of many dyes. However, it is crucial to monitor the temperature and avoid boiling, as excessive heat can potentially degrade the dye. The optimal temperature will depend on the specific buffer and desired concentration.

Q4: How does the pH of my buffer affect the solubility of **C.I. Acid Red 106**?

The solubility of acid dyes, which are typically anionic, can be influenced by pH. While specific data for **C.I. Acid Red 106** is not readily available, for many acid dyes, solubility can be lower in highly acidic conditions due to protonation of the sulfonate groups, which can lead to aggregation. It is advisable to test a range of pH values around the desired working pH to determine the optimal condition for solubility.

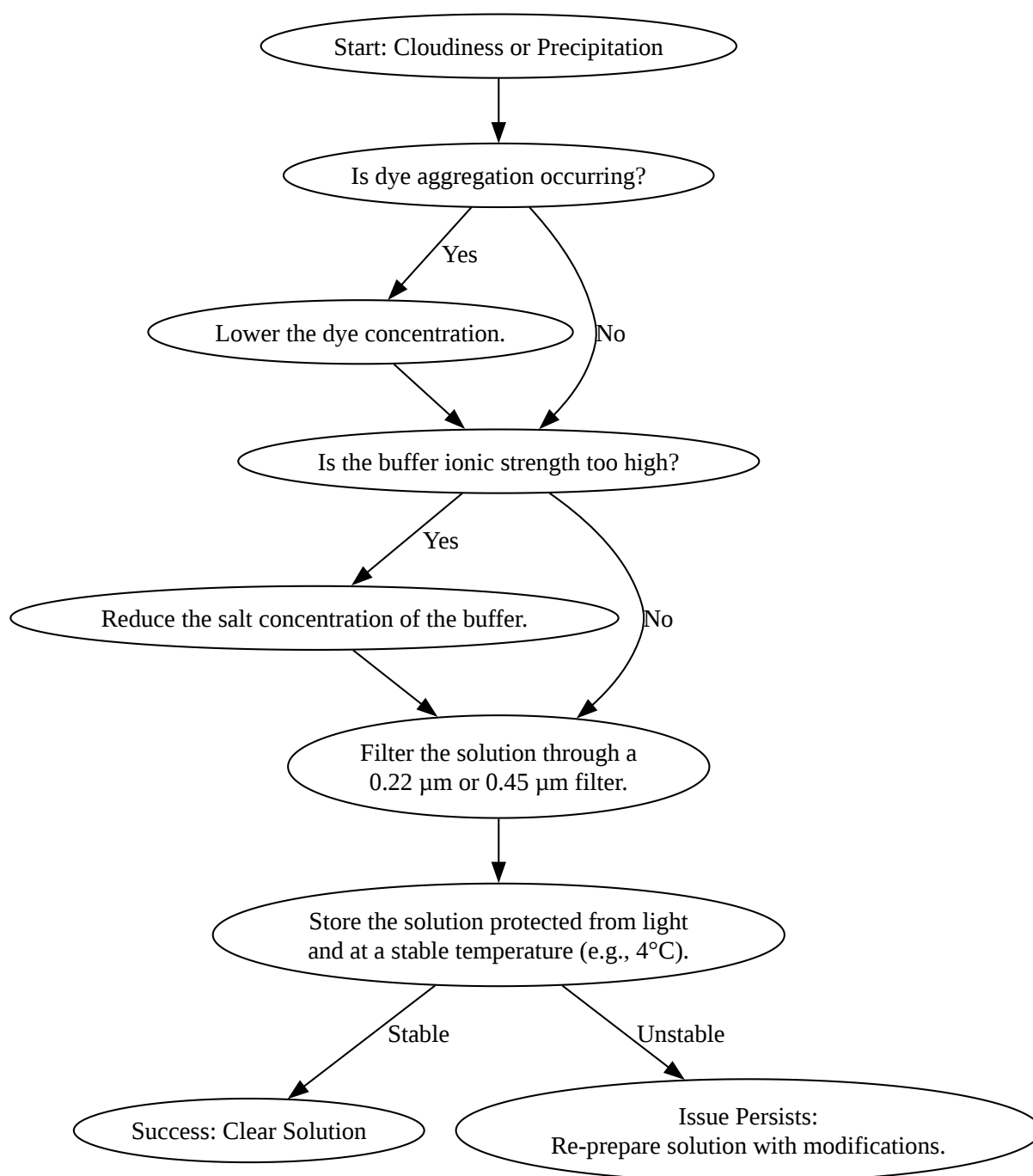
Troubleshooting Guides

Issue 1: **C.I. Acid Red 106** is not dissolving completely in my buffer.



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Issue 2: The C.I. Acid Red 106 solution appears cloudy or shows precipitation over time.



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Experimental Protocols

Protocol 1: General Procedure for Dissolving **C.I. Acid Red 106** in Aqueous Buffer

- Materials:
 - **C.I. Acid Red 106** powder
 - Desired aqueous buffer (e.g., Phosphate Buffered Saline (PBS), TRIS-HCl)
 - Magnetic stirrer and stir bar
 - Volumetric flask
 - Weighing scale
 - pH meter
- Procedure:
 1. Weigh the required amount of **C.I. Acid Red 106** powder.
 2. Add approximately 80% of the final volume of the desired buffer to a beaker with a magnetic stir bar.
 3. Place the beaker on a magnetic stirrer and begin stirring.
 4. Slowly add the **C.I. Acid Red 106** powder to the vortex of the stirring buffer to prevent clumping.
 5. Continue stirring for at least 30 minutes at room temperature.
 6. If the dye has not fully dissolved, gently warm the solution to 40-50°C while continuing to stir.
 7. Once the dye is dissolved, allow the solution to cool to room temperature.

- Adjust the pH of the solution to the desired value, if necessary.
- Transfer the solution to a volumetric flask and add buffer to reach the final volume.
- For sterile applications, filter the solution through a 0.22 μm syringe filter.

Data Presentation

While specific quantitative solubility data for **C.I. Acid Red 106** in various buffers is not readily available in the literature, the following tables provide a template for how researchers can systematically determine and present solubility data for their specific experimental conditions.

Table 1: Solubility of **C.I. Acid Red 106** in 0.1 M Phosphate Buffer at Different pH Values (Illustrative Data)

pH	Temperature ($^{\circ}\text{C}$)	Maximum Soluble Concentration (mg/mL)	Observations
5.0	25	~0.5	Some precipitation observed
6.0	25	~1.0	Clear solution
7.0	25	~1.5	Clear solution
7.4	25	~2.0	Clear solution
8.0	25	~2.0	Clear solution

Table 2: Effect of Temperature on Solubility of **C.I. Acid Red 106** in PBS (pH 7.4) (Illustrative Data)

Temperature (°C)	Maximum Soluble Concentration (mg/mL)	Time to Dissolve (minutes)
25	~2.0	30
40	~5.0	15
60	~10.0	5

Table 3: Effect of Co-solvents on the Solubility of **C.I. Acid Red 106** in Water (Illustrative Data)

Co-solvent	Concentration (%)	Maximum Soluble Concentration (mg/mL)
None	0	~1.0
Ethanol	5	~3.0
DMSO	5	~4.0

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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